

Growth Kinetics of Gold-Indium Compounds: A Technical Guide

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Compound of Interest

Compound Name: Gold;indium

CAS No.: 12006-55-2

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This technical guide provides a comprehensive overview of the growth kinetics of gold-indium (Au-In) intermetallic compounds. The formation of these compounds is a critical consideration in various applications, including microelectronics packaging, soldering, and the development of novel nanomaterials. Understanding the mechanisms and rates of Au-In intermetallic growth is essential for ensuring the reliability and performance of devices and for the controlled synthesis of materials with desired properties.

Introduction to the Au-In System

The gold-indium binary system is characterized by the formation of several intermetallic compounds (IMCs), with AuIn, AuIn₂, and Au₇In₃ being the most commonly observed phases in solid-state diffusion reactions.^{[1][2][3][4]} The formation and growth of these IMCs are primarily governed by temperature, time, and the initial thicknesses of the gold and indium layers.

Of the IMCs that form, AuIn₂ is consistently reported as the thickest and fastest-growing layer in Au-In diffusion couples.^{[1][2][3][4]} In contrast, the AuIn layer is typically observed as a much

thinner layer.[1][2][3][4] The morphology of these layers also differs, with AuIn₂ and AuIn generally exhibiting an equiaxed grain structure, while Au₇In₃ tends to grow with columnar grains.[1][2][3][4]

Quantitative Growth Kinetics Data

The growth of Au-In intermetallic layers typically follows a parabolic relationship with time, indicating a diffusion-controlled process.[3][5] The growth kinetics can be described by the equation:

$$x^2 = kt$$

where x is the layer thickness, k is the growth rate constant, and t is the annealing time. The temperature dependence of the growth rate constant often follows the Arrhenius relationship:

$$k = k_0 \exp(-E_a / RT)$$

where k_0 is the pre-exponential factor, E_a is the activation energy, R is the gas constant, and T is the absolute temperature.

The following tables summarize key quantitative data on the growth kinetics of Au-In compounds from various studies.

Table 1: Growth Rate Constants and Activation Energies for AuIn₂

Temperature (°C)	Growth Rate Constant (k) (cm ² /s)	Activation Energy (E _a) (kJ/mol)	Reference
225 - 350	-	39.42	[5]
60 - 150	-	0.52 eV (~50.2 kJ/mol)	[6]

Table 2: Interdiffusion Coefficients in the Au-In System

Diffusing Species	Matrix	Temperature (°C)	Diffusion Coefficient (D) (cm ² /s)	Activation Energy (Q) (eV)	Pre-exponential Factor (D ₀) (cm ² /s)	Reference
In	AuIn ₂	60 - 150	-	0.52	1.2 x 10 ⁻³	[6]

Experimental Protocols

The study of Au-In growth kinetics typically involves the fabrication of diffusion couples followed by annealing and characterization.

Diffusion Couple Fabrication

A common method for preparing diffusion couples is to bring pure gold and indium into intimate contact. This can be achieved through various techniques:

- Solid-Liquid Interdiffusion (SLID): A solid gold substrate is brought into contact with liquid indium at a temperature above indium's melting point (156.6°C).[1][2][3]
- Thin Film Deposition: Sequential deposition of thin films of gold and indium onto a substrate using techniques like evaporation or sputtering.[6]
- Wire Bonding: A gold wire is bonded to an indium-coated substrate.[7]

Isothermal Annealing

The fabricated diffusion couples are annealed at specific temperatures for varying durations in a controlled atmosphere (e.g., vacuum or inert gas) to promote intermetallic growth.

Temperatures studied range from room temperature to several hundred degrees Celsius.[3][5][7]

Characterization Techniques

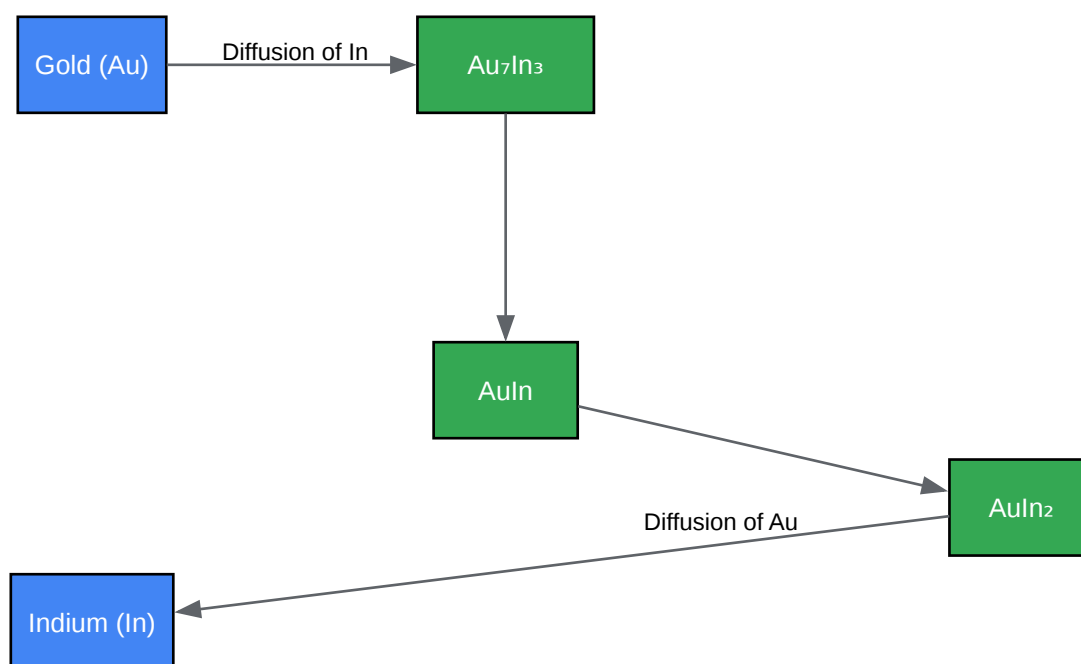
Following annealing, the samples are analyzed to identify the phases present and measure the thickness of the intermetallic layers. Key analytical techniques include:

- Scanning Electron Microscopy (SEM): Used to observe the morphology and thickness of the intermetallic layers in cross-section. Backscattered electron (BSE) imaging is particularly useful for distinguishing between different phases due to the atomic number contrast.[3]
- Energy Dispersive X-ray Spectroscopy (EDX): Provides elemental composition analysis to identify the stoichiometry of the intermetallic compounds formed.[3][7]
- X-ray Diffraction (XRD): Used for phase identification by analyzing the crystal structure of the compounds formed.[8]

Visualizations

Signaling Pathways and Logical Relationships

The formation of intermetallic compounds in the Au-In system follows a sequential process governed by solid-state diffusion.

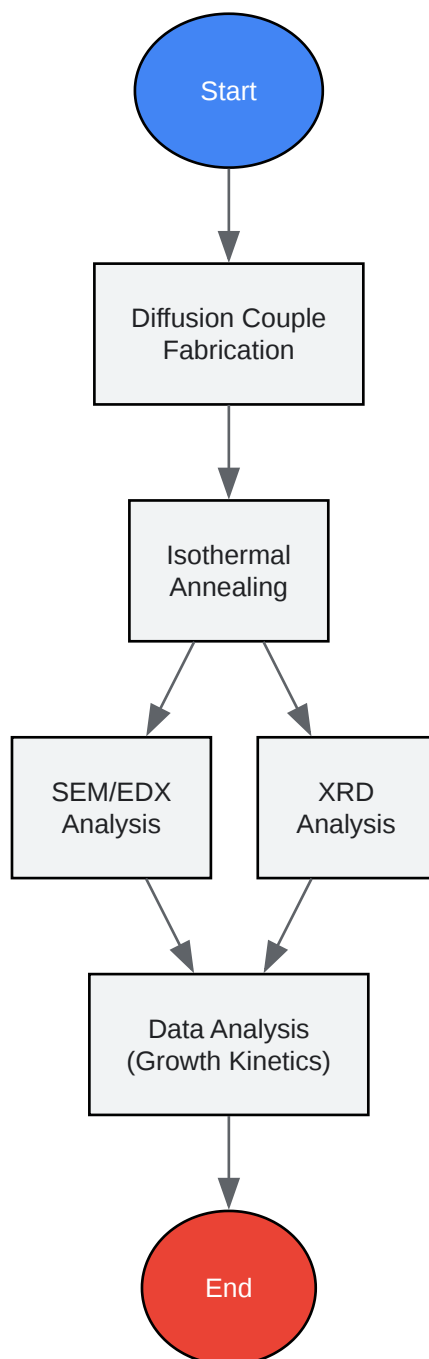


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Caption: Sequential formation of Au-In intermetallic compounds at the interface.

Experimental Workflows

The experimental investigation of Au-In growth kinetics follows a structured workflow from sample preparation to data analysis.



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Caption: Experimental workflow for studying Au-In growth kinetics.

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